

# Ac-pSar16-OH: Structure and Molecular Properties

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## Compound of Interest

Compound Name: Ac-pSar16-OH

Cat. No.: B12379219

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**Ac-pSar16-OH** is a synthetic oligomer, specifically an acetylated polysarcosine with 16 repeating units of sarcosine and a hydroxyl group at the C-terminus. Polysarcosine is a biocompatible and non-immunogenic polymer, making it a subject of interest in drug delivery and bioconjugation as an alternative to polyethylene glycol (PEG).

## Structural and Molecular Data

The chemical properties of **Ac-pSar16-OH** can be determined by its constituent components: an N-terminal acetyl group, 16 sarcosine monomer units, and a C-terminal hydroxyl group. While direct experimental data for the 16-mer is not readily available, its molecular formula and weight can be accurately calculated based on the known properties of smaller polysarcosine chains, such as Ac-pSar10-OH and Ac-pSar12-OH[1][2].

The sarcosine repeating unit has a molecular formula of  $C_3H_5NO$ . The N-terminal acetyl group (Ac) has a formula of  $C_2H_3O$ , and the C-terminal hydroxyl group (OH) has a formula of OH.

Component	Molecular Formula
N-terminal Acetyl Group	$C_2H_3O$
Sarcosine Monomer (x16)	$(C_3H_5NO)_{16}$
C-terminal Hydroxyl Group	OH
Total (Ac-pSar16-OH)	$C_{50}H_{84}N_{16}O_{18}$

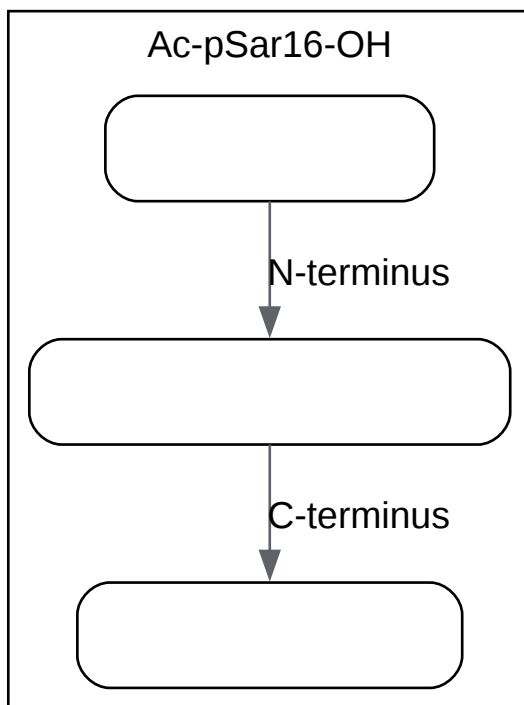
Property	Value
Molecular Weight	1197.3 g/mol
CAS Number	Not Available

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Ac-pSar16-OH** are not publicly available in the referenced search results. The synthesis of polysarcosine oligomers typically involves the ring-opening polymerization of sarcosine N-carboxyanhydride.

## Visualizations

The logical relationship between the constituent parts of the **Ac-pSar16-OH** molecule is illustrated in the diagram below.



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Caption: Logical structure of **Ac-pSar16-OH**.

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## References

- 1. precisepeg.com [precisepeg.com]
- 2. medchemexpress.com [medchemexpress.com]
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